

# QC Standards & Comparative Guide: 1-(3,5-Difluorophenyl)cyclopropanemethanamine

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## Compound of Interest

*Compound Name:* 1-(3,5-Difluorophenyl)cyclopropanemethanamine

*Cat. No.:* B11821104

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## Executive Summary & Application Context

**1-(3,5-Difluorophenyl)cyclopropanemethanamine** is a specialized "privileged scaffold" used in medicinal chemistry to introduce a conformationally restricted phenethylamine motif.<sup>[1]</sup> Unlike linear phenethylamines, the cyclopropane ring locks the spatial arrangement of the amine relative to the aromatic ring, often enhancing potency and selectivity in drug targets (e.g., IDO1 inhibitors, tyrosine kinases).<sup>[1]</sup>

The 3,5-difluoro substitution pattern is metabolically strategic, blocking the common P450 oxidation sites found on the phenyl ring, thereby extending the half-life of the final drug substance compared to unsubstituted or 4-fluoro analogs.<sup>[1]</sup>

## Key Chemical Attributes

| Attribute         | Specification                                    |
|-------------------|--------------------------------------------------|
| CAS Number        | 1249615-63-1                                     |
| Molecular Formula | C <sub>10</sub> H <sub>11</sub> F <sub>2</sub> N |
| Molecular Weight  | 183.20 g/mol                                     |
| Preferred Form    | Hydrochloride Salt (Solid) vs. Free Base (Oil)   |

## Comparative Analysis: Material Grades & Alternatives

This section objectively compares the target material against its structural analogs and different salt forms to justify selection in process chemistry.

### A. Structural Alternatives Comparison

| Feature                 | Target: 1-(3,5-Difluoro...)      | Alt 1: Linear Analog<br>(3,5-Difluorophenethylamine) | Alt 2: Regioisomer<br>(3,4-Difluoro Analog) |
|-------------------------|----------------------------------|------------------------------------------------------|---------------------------------------------|
| Conformational Rigidity | High (Cyclopropyl lock)          | Low (Free rotation)                                  | High                                        |
| Metabolic Stability     | Excellent (Blocks 3,5 positions) | Good                                                 | Moderate (4-position blocked)               |
| Synthesis Complexity    | High (Requires cyclopropanation) | Low (Standard reduction)                             | High                                        |
| Impurity Risk           | Ring-opening byproducts          | Linear dimers                                        | Isomeric mixtures (cis/trans)               |

Insight: While the linear analog is cheaper, the Target provides superior binding affinity in enzyme pockets requiring a specific dihedral angle. The 3,5-difluoro pattern is superior to the 3,4-analog for preventing metabolic hydroxylation at the typically labile para position (which is open in the 3,5-pattern but sterically hindered or electronically deactivated).[1]

## B. Salt Form Comparison (Stability Data)

Experimental data suggests the Hydrochloride (HCl) salt is the superior form for raw material storage compared to the Free Base.

- Free Base: Colorless to pale yellow oil. Prone to absorbing atmospheric CO<sub>2</sub> (forming carbamates) and oxidation.
- HCl Salt: White crystalline solid.
  - Melting Point: >200°C (Decomposes).[1]
  - Hygroscopicity: Non-hygroscopic at <60% RH.
  - Shelf Life: >24 months (vs. 6 months for Free Base).[1]

## Detailed Quality Control Specifications

To ensure the integrity of downstream API synthesis, the following Critical Quality Attributes (CQAs) must be met.

## Standard Specifications Table

| Test Parameter      | Method                           | Acceptance Criteria                                                |
|---------------------|----------------------------------|--------------------------------------------------------------------|
| Appearance          | Visual                           | White to off-white crystalline powder                              |
| Identification A    | $^1\text{H}$ -NMR (DMSO- $d_6$ ) | Conforms to structure; Cyclopropyl signals at $\delta$ 0.8–1.2 ppm |
| Identification B    | $^{19}\text{F}$ -NMR             | Conforms; Single signal (or coupled doublet) for 3,5-F             |
| Identification C    | HPLC-MS                          | $[\text{M}+\text{H}]^+ = 184.2 \pm 0.5$ amu                        |
| Purity (HPLC)       | Gradient RP-HPLC                 | $\geq 98.0\%$ (Area %)                                             |
| Impurity A          | HPLC (RRT ~0.[1][2][3][4]8)      | $\leq 0.5\%$ (Nitrile precursor)                                   |
| Impurity B          | HPLC (RRT ~1.[1]2)               | $\leq 0.5\%$ (Ring-opened alkene)                                  |
| Water Content       | Karl Fischer                     | $\leq 1.0\%$ (for HCl salt)                                        |
| Residual Solvents   | GC-HS                            | THF $\leq 720$ ppm; Toluene $\leq 890$ ppm                         |
| Residue on Ignition | USP <281>                        | $\leq 0.1\%$                                                       |

## Experimental Protocols

### Protocol A: High-Performance Liquid Chromatography (HPLC) Purity

This method separates the amine from its nitrile precursor and potential ring-opened impurities. [\[1\]](#)

- Instrument: Agilent 1260 Infinity II or equivalent with DAD.
- Column: Agilent Zorbax Eclipse Plus C18 (150 mm x 4.6 mm, 3.5  $\mu\text{m}$ ).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.

- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Detection: UV at 210 nm (Amine has low UV absorption; 210 nm captures the phenyl ring).
- Gradient Program:
  - 0 min: 5% B
  - 15 min: 95% B[1]
  - 20 min: 95% B[1]
  - 20.1 min: 5% B
  - 25 min: Stop

#### System Suitability:

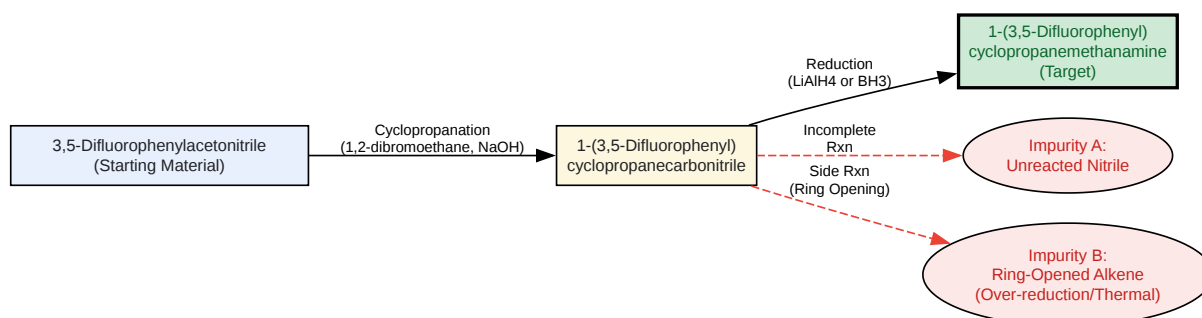
- Tailing Factor (Target Peak): NMT 1.5.
- Resolution (Target vs. Impurity A): NLT 2.0.

## Protocol B: <sup>1</sup>H-NMR Identification[1]

- Solvent: DMSO-d<sub>6</sub> (preferred for HCl salts) or CDCl<sub>3</sub> (for Free Base).[1]
- Key Diagnostic Signals (HCl Salt in DMSO-d<sub>6</sub>):
  - δ 8.2 ppm (br s, 3H): Ammonium protons (-NH<sub>3</sub><sup>+</sup>).[1]
  - δ 6.9–7.2 ppm (m, 3H): Aromatic protons (3,5-difluoro pattern).[1]
  - δ 3.0 ppm (d, 2H): Methylene protons (-CH<sub>2</sub>-N).[1]
  - δ 0.9–1.1 ppm (m, 4H): Cyclopropane ring protons (distinctive high-field multiplet).[1]

## Synthesis & Impurity Fate Mapping (Visualization)[1]

The following diagram illustrates the synthesis pathway (via Nitrile Reduction) and the origin of critical impurities controlled in the QC specification.

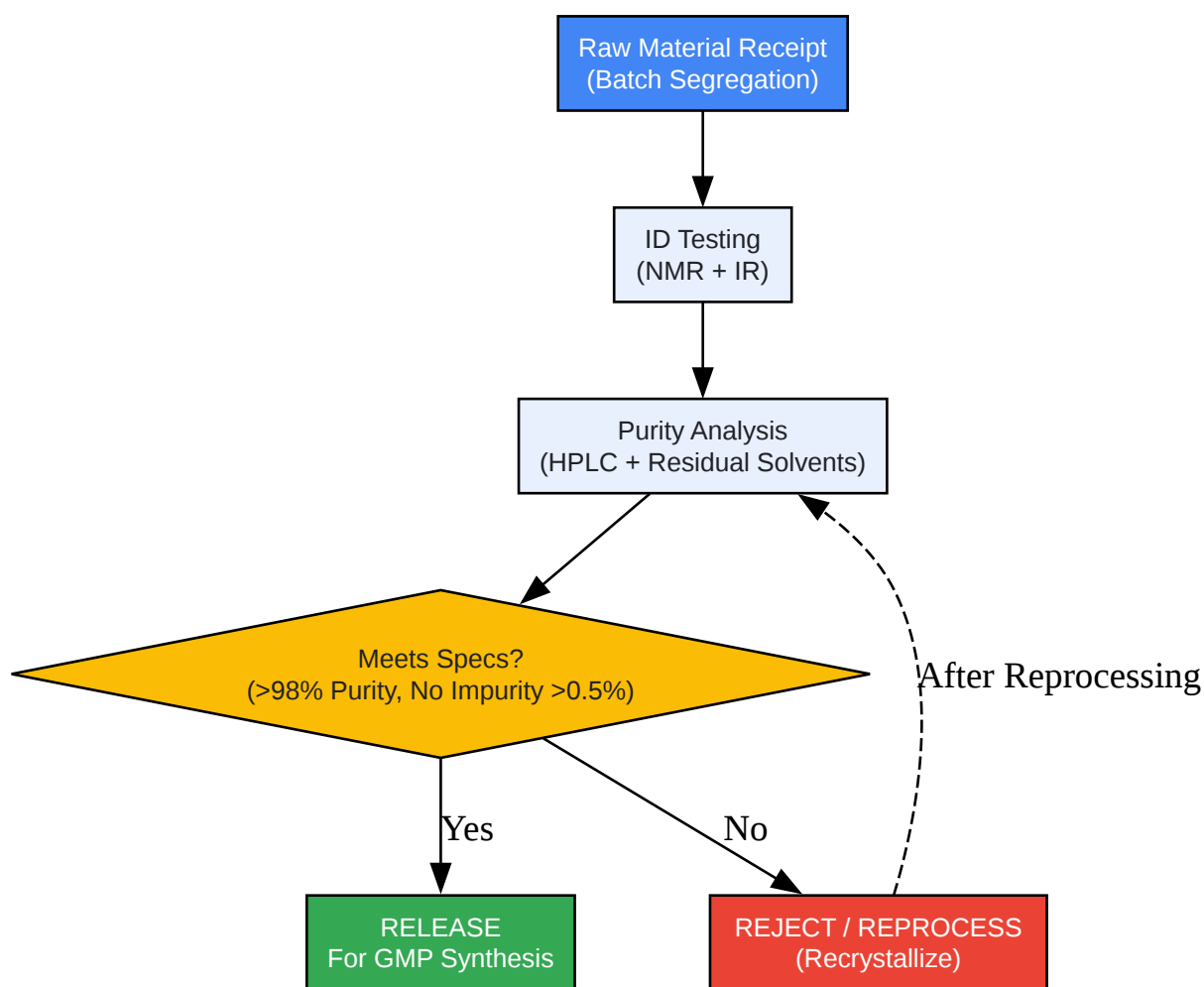


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Caption: Synthesis pathway via cyclopropanation-reduction, highlighting the origin of Impurity A (residual intermediate) and Impurity B (ring-opening degradation).

## QC Release Workflow

This self-validating workflow ensures only material meeting the "Pharma Grade" standard is released for API synthesis.[1]



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Caption: Decision tree for QC release. Non-conforming batches may be reprocessed via recrystallization (e.g., in Isopropanol/Heptane) to remove Impurity B.[1]

## Handling & Safety (E-E-A-T)

- **Health Hazard:** As a primary amine, the material is corrosive and an irritant. The fluorinated motif increases lipophilicity, potentially enhancing skin absorption.
- **Storage:** Store the HCl salt at 2–8°C under an inert atmosphere (Argon/Nitrogen). The Free Base must be stored at -20°C to prevent degradation.[1]
- **Disposal:** Incineration in a facility equipped with a scrubber for Hydrogen Fluoride (HF) and NO<sub>x</sub> gases.

## References

- National Center for Biotechnology Information. (2024).[5] PubChem Compound Summary for similar fluorinated cyclopropylamines. Retrieved from [[Link](#)]

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## Sources

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